

Application Notes: Three-Component Reactions of Ni-(S)-BPB-Gly

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Compound Focus: Ni-(S)-BPB-Gly

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The chiral Ni(II) complex of the Schiff base of glycine with (S)-2-(N-(N'-Benzylpropyl)amino)benzophenone ((S)-BPB) is an equivalent of nucleophilic glycine. It enables the convenient, high-yielding, and diastereoselective synthesis of α -amino- β -substituted- γ,γ -disubstituted butyric acid derivatives via a one-pot, three-component tandem reaction [1]. This method efficiently constructs two or three adjacent chiral centers in a single step under mild conditions, providing a valuable route to biologically relevant amino acid frameworks [1].

Optimized Reaction Conditions and Substrate Scope

The model reaction between the Ni(II) glycinate complex, benzaldehyde, and malononitrile was optimized for base and solvent. The table below summarizes key findings for the malononitrile series of substrates, yielding products with the (S,2S,3R) configuration [1].

Table 1: Optimization of Base and Solvent for Model Reaction [1]

Entry	Base (3 equiv.)	Solvent	Yield (%)	de (%)
1	DBU (0.15 equiv.)	CH ₃ CN	94	88
2	Triethylamine (TEA)	CH ₃ CN	97	94

Entry	Base (3 equiv.)	Solvent	Yield (%)	de (%)
3	Hünig's Base (DIEA)	CH ₃ CN	94	96
4	4-Methylmorpholine (NMM)	CH ₃ CN	63	92
5	Piperidine	CH ₃ CN	89	96
6	DIEA	DMF	99	88
7	DIEA	Ethyl Acetate (EA)	98	80
8	DIEA	Methanol (MeOH)	99	88
9	DIEA	Dichloromethane (DCM)	97	58
10	DIEA	Dioxane	91	97
11	DIEA	Chloroform (CHCl ₃)	59	90
12	DIEA	Dimethyl Sulfoxide (DMSO)	91	76

The reaction tolerates a range of aromatic aldehydes with electron-withdrawing or electron-donating groups, as well as different Michael acceptors like malononitrile or ethyl cyanoacetate [1].

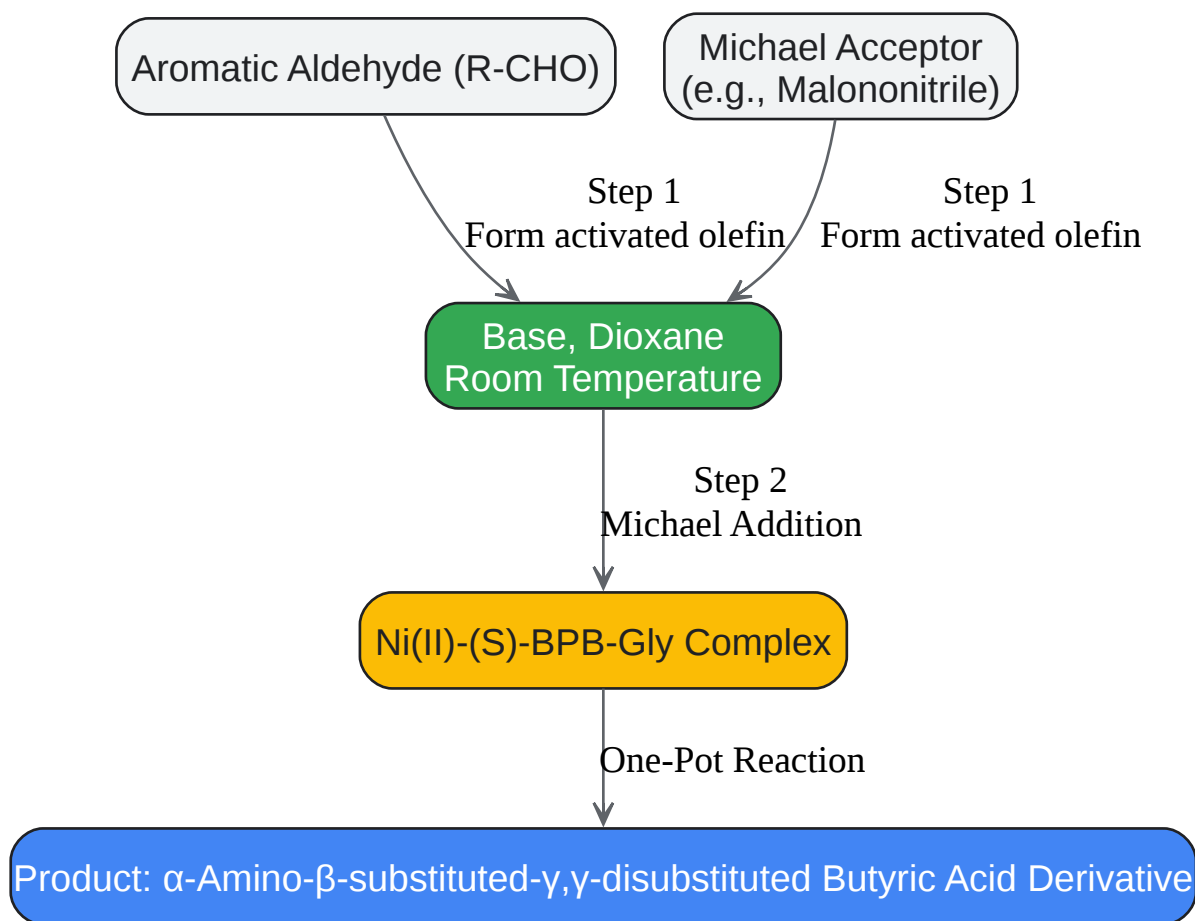
Table 2: Substrate Scope for the Three-Component Reaction [1]

Product	Aromatic Aldehyde (R)	EWG	Yield (%)	de (%)
(S,2S,3R)-7a	Phenyl	CN	91	97
(S,2S,3R)-7b	4-(<i>t</i> -Butyl)-phenyl	CN	86	>99
(S,2S,3R)-7c	3-Chloro-phenyl	CN	52	90
(S,2S,3R)-7d	4-Fluoro-phenyl	CN	83	93
(S,2S,3R)-7e	4-Bromo-phenyl	CN	44	98

Product	Aromatic Aldehyde (R)	EWG	Yield (%)	de (%)
(S,2S,3R)-7f	3,4-Dichloro-phenyl	CN	84	97
(S,2S,3R)-7g	3-Bromo-phenyl	CN	38	95
(S,2S,3R)-7h	3-Methoxy-phenyl	CN	82	>99
(S,2S,3R)-7i	2-Naphthyl	CN	80	98
(S,2S,3R)-7j	1-Naphthyl	CN	26	98
(S,2S,3R,4S)-7m	Phenyl	COOEt	78	98
(S,2S,3R,4S)-7n	2-Bromo-phenyl	COOEt	88	>99
(S,2S,3R,4S)-7o	3-Chloro-phenyl	COOEt	89	97

General Reaction Scheme and Stereochemistry

The following diagram illustrates the general workflow and chemical transformation of the three-component reaction.



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Diagram 1: Workflow of the Three-Component Tandem Reaction.

The absolute and relative configurations of the products, confirmed by X-ray crystallography, are (S,2S,3R) for the malononitrile series and (S,2S,3R,4S) for the ethyl cyanoacetate series [1].

Detailed Experimental Protocol

The following is a general procedure adapted from the literature for the three-component synthesis of (S,2S,3R)-7a from benzaldehyde, malononitrile, and the Ni(II)-(S)-BPB-Gly complex [1].

Materials

- **Ni(II)-(S)-BPB-Gly Complex:** Prepare according to established literature methods [1].

- Benzaldehyde
- Malononitrile
- N,N-Diisopropylethylamine (DIEA, Hünig's base)
- 1,4-Dioxane (anhydrous)
- Silica gel (for column chromatography)

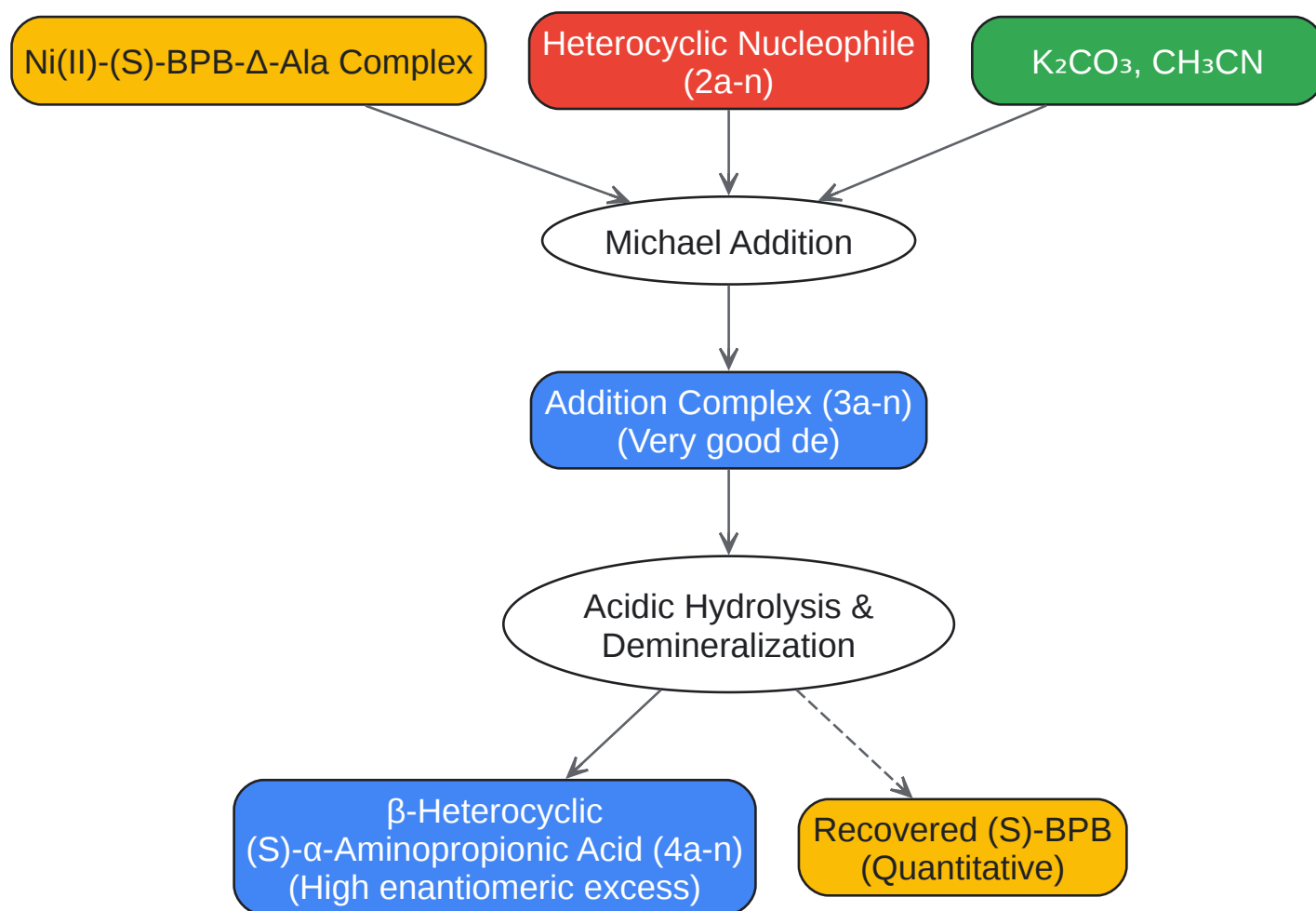
Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a stir bar, combine the Ni(II)-(S)-BPB-Gly complex (1.0 mmol), benzaldehyde (1.0 mmol), and malononitrile (1.0 mmol) in anhydrous 1,4-dioxane (10 mL) [1].
- **Initiation:** Add DIEA (3.0 mmol, 3 equivalents) to the reaction mixture at ambient temperature [1].
- **Monitoring:** Stir the reaction mixture at room temperature. Monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within several hours.
- **Work-up:** After completion, concentrate the reaction mixture under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., a gradient of petroleum ether and ethyl acetate) to isolate the pure product **(S,2S,3R)-7a** as a major diastereomer [1].
- **Analysis:** The diastereomeric excess (de) can be determined by HPLC analysis. The absolute configuration can be confirmed by X-ray crystallography [1].

Methodological Extensions and Applications

The versatility of the Ni(II)-(S)-BPB framework extends beyond three-component reactions with glycine. A related strategy involves **Michael additions to dehydroalanine complexes** for synthesizing β -heterocyclic α -amino acids [2].

The diagram below illustrates this alternative pathway using a dehydroalanine complex, which is particularly useful for introducing heterocyclic side chains.



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Diagram 2: Synthesis of β-Heterocyclic Amino Acids via Dehydroalanine Addition.

This method allows for the synthesis of various novel enantiomerically enriched β-heterocyclic α-amino acids (e.g., containing 1,2,4-triazole, pyrimidine, or piperazine moieties) in good yields and with very high enantiomeric excess [2].

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References

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